

Check Availability & Pricing

Physical properties of (R)-(+)-methyloxirane

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	(R)-(+)-propylene oxide	
Cat. No.:	B056398	Get Quote

An In-depth Technical Guide to the Physical Properties of (R)-(+)-Methyloxirane

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of (R)-(+)-methyloxirane, also known as **(R)-(+)-propylene oxide**. The information is presented for a technical audience, with a focus on quantitative data and detailed experimental methodologies.

Core Physical Properties

(R)-(+)-Methyloxirane is a chiral epoxide, a colorless, volatile liquid at room temperature.[1][2] Its physical characteristics are crucial for its application in chemical synthesis, particularly in the development of pharmaceuticals and other complex organic molecules.

Quantitative Data Summary

The key physical properties of (R)-(+)-methyloxirane are summarized in the table below for easy reference and comparison.



Property	Value	Conditions
Molecular Formula	C ₃ H ₆ O	
Molecular Weight	58.08 g/mol	_
Boiling Point	33-34 °C	at 1 atm
Melting Point	-112 °C	
Density	0.829 g/mL	at 20 °C
Refractive Index (n_D)	1.366	at 20 °C
Specific Rotation ([α]_D)	+14°	neat, at 20 °C

Data sourced from multiple chemical suppliers and databases.[3][4][5][6][7][8][9]

Experimental Protocols

The following sections detail the standard laboratory procedures for measuring the physical properties listed above.

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small liquid samples.[10]

Apparatus:

- Thiele tube
- Thermometer (-10 to 110 °C)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or hot plate)
- Mineral oil or other suitable heating bath fluid



Rubber band or wire for attachment

Procedure:

- Add 0.5-1 mL of (R)-(+)-methyloxirane to the small test tube.
- Place the capillary tube into the test tube with the open end down.[10]
- Attach the test tube to the thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb.[10]
- Clamp the Thiele tube and fill it with mineral oil so that the side arm is about two-thirds full.
- Insert the thermometer and sample assembly into the Thiele tube, ensuring the sample is immersed in the oil but not touching the glass.[10]
- Gently heat the side arm of the Thiele tube with a small flame or on a hot plate.[10] This
 design promotes convection and ensures uniform heating of the oil bath.
- As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[11]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid is
 just drawn back into the capillary tube.[10] Record this temperature.
- Record the atmospheric pressure, as boiling point is pressure-dependent.

Density Measurement

This protocol determines the mass per unit volume of the liquid.

Apparatus:

Graduated cylinder (e.g., 10 mL or 25 mL)



- Electronic balance (readable to at least 0.01 g)
- Pasteur pipette or dropper

Procedure:

- Place a clean, dry graduated cylinder on the electronic balance and tare the mass to zero.
 [12]
- Carefully transfer a specific volume of (R)-(+)-methyloxirane, for example, 5.0 mL, into the graduated cylinder. Use a pipette for accuracy and read the volume from the bottom of the meniscus.[13]
- Record the exact volume added.
- Place the graduated cylinder containing the liquid back on the balance and record the mass.
 [12][13]
- Calculate the density using the formula: Density = Mass / Volume.
- For improved accuracy, repeat the measurement two more times and calculate the average density.[13]
- The measurement should be performed at a controlled temperature (e.g., 20 °C), as density is temperature-dependent.[14]

Refractive Index Measurement

The refractive index is a measure of how light bends as it passes through the substance. It is a characteristic property useful for identification and purity assessment. An Abbe refractometer is the standard instrument for this measurement.[15]

Apparatus:

- Abbe Refractometer
- Constant temperature water bath (to circulate water through the refractometer)



- Light source (typically a sodium D-line lamp or a white light source with a compensating prism)
- Dropper
- Solvent (e.g., acetone or ethanol) and soft tissue for cleaning

Procedure:

- Turn on the refractometer's light source and the circulating water bath set to 20 °C. Allow the instrument to equilibrate.
- Use a soft tissue and a small amount of acetone or ethanol to clean the surfaces of the measuring and illuminating prisms.
- Using a clean dropper, place 1-2 drops of (R)-(+)-methyloxirane onto the surface of the lower prism.
- · Close the prisms together securely.
- Look through the eyepiece. Turn the coarse adjustment knob until the light and dark fields become visible in the field of view.
- Sharpen the dividing line between the light and dark fields by adjusting the compensator drum (this removes any color fringes).
- Use the fine adjustment knob to center the sharp dividing line exactly on the crosshairs of the eyepiece.[15]
- Press the switch to illuminate the scale and read the refractive index value. Record the temperature at which the measurement was taken.

Specific Rotation Measurement

Specific rotation is the angle to which a chiral compound rotates plane-polarized light under standard conditions. It is a defining characteristic of an enantiomer.

Apparatus:



- Polarimeter
- Polarimeter sample cell (of a known path length, e.g., 1 dm)
- Sodium lamp (D-line, 589 nm) or other monochromatic light source


Procedure:

- Turn on the polarimeter and allow the light source to warm up and stabilize.[16]
- Blank Measurement: First, fill the sample cell with a suitable blank solvent (if measuring a solution) or leave it empty if measuring a neat liquid and there is an air-zeroing function. For a neat measurement, the "blank" is often just aligning the polarizers. Place the cell in the polarimeter and zero the instrument.
- Sample Preparation: For (R)-(+)-methyloxirane, the measurement is typically done "neat" (without a solvent). Carefully fill the clean, dry polarimeter cell with the neat liquid, ensuring no air bubbles are trapped in the light path.[16]
- Measurement: Place the filled sample cell into the polarimeter.[17]
- Rotate the analyzer and look through the eyepiece until the light field appears at its darkest or at a uniform brightness (depending on the instrument design). Record the observed angle of rotation (α).[17] Modern digital polarimeters will provide a direct reading.[16]
- Calculation: The specific rotation ([α]) is calculated using Biot's Law.[17][18][19] For a neat liquid, the formula is: [α] = α / (I × d) where:
 - \circ α is the observed rotation in degrees.
 - I is the path length of the cell in decimeters (dm).
 - d is the density of the liquid in g/mL.
- The temperature and the wavelength of light used must be reported with the final value (e.g., $[\alpha]^{20}$ _D).[19][20]



Visualizations

The following diagram illustrates a generalized workflow for the physical characterization of a liquid chemical compound like (R)-(+)-methyloxirane.



Click to download full resolution via product page

A generalized workflow for determining the physical properties of a liquid sample.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

Foundational & Exploratory





- 1. Propylene oxide Wikipedia [en.wikipedia.org]
- 2. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 3. (R)-(+)-Propylene oxide 99 15448-47-2 [sigmaaldrich.com]
- 4. chemwhat.com [chemwhat.com]
- 5. chembk.com [chembk.com]
- 6. (2R)-2-methyloxirane [stenutz.eu]
- 7. methyloxirane [stenutz.eu]
- 8. (S)-(-)-氧化丙烯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 9. 75-56-9 CAS MSDS (Propylene oxide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 12. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. batman.edu.tr [batman.edu.tr]
- 15. Abbe's Refractometer (Procedure): Modern Physics Virtual Lab: Physical Sciences: Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 16. Video: Polarimeter: Concept of Chirality, Enantiomers, Optical Rotation [jove.com]
- 17. scilearn.sydney.edu.au [scilearn.sydney.edu.au]
- 18. vernier.com [vernier.com]
- 19. Specific rotation Wikipedia [en.wikipedia.org]
- 20. Specific Rotation Chemistry Steps [chemistrysteps.com]
- To cite this document: BenchChem. [Physical properties of (R)-(+)-methyloxirane].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056398#physical-properties-of-r-methyloxirane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com